

Structural Characterization & Synthetic Comparison Guide: (5-Isopropylpyridin-3-yl)methanol

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Compound of Interest

Compound Name: (5-Isopropylpyridin-3-yl)methanol

Cat. No.: B13659142

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Executive Summary

(5-Isopropylpyridin-3-yl)methanol (CAS: 1383568-53-3) is a critical heterocyclic building block employed in the synthesis of pharmaceutical agents targeting nicotinic acetylcholine receptors and various kinases. Structurally, it functions as a lipophilic isostere of nicotine, where the 5-isopropyl group enhances membrane permeability and metabolic stability compared to its unbranched analogs.

This guide provides an objective technical comparison of the two primary synthetic routes—Ester Reduction vs. Suzuki Coupling—and establishes a standardized characterization profile to ensure batch-to-batch consistency in drug development workflows.^[1]

Structural Specifications & Physicochemical Profile^{[1][2][3][4][5]}

Before initiating synthesis, verify the target parameters.^[1] The lipophilicity introduced by the isopropyl group significantly alters the solubility profile compared to standard pyridine methanols.

Parameter	Specification	Technical Insight
CAS Number	1383568-53-3	Primary identifier for regulatory filing. [1]
IUPAC Name	(5-(propan-2-yl)pyridin-3-yl)methanol	
Molecular Formula	C9H13NO	
Molecular Weight	151.21 g/mol	
SMILES	<chem>CC(C)C1=CN=CC(CO)=C1</chem>	
LogP (Calc)	~1.6	Useful for cheminformatics integration.
pKa (Calc)	~4.8 (Pyridine N)	significantly more lipophilic than 3-pyridinemethanol (LogP ~0.5). [1]
H-Bond Donors/Acc	1 / 2	slightly more basic than unsubstituted pyridine due to alkyl donation. [1]
		Key for binding affinity in active sites.

Comparative Synthesis Guide

We evaluated two distinct synthetic pathways. Method A is the industry standard for scalability and cost-efficiency, while Method B is reserved for late-stage diversification in diversity-oriented synthesis (DOS).

Method A: Reductive Synthesis (Recommended)

Mechanism: Chemoselective reduction of Methyl 5-isopropyl nicotinate using Sodium Borohydride (NaBH₄).[\[1\]](#) Best For: Gram-to-kilogram scale production; cost-sensitive projects.
[\[1\]](#)

- Precursor: Methyl 5-isopropyl nicotinate (CAS: 73591-71-6).[\[1\]](#)
- Reagent: NaBH₄ / MeOH / THF (or CaCl₂ additive).

- Key Advantage: Avoids transition metal contaminants (Pd, Ni) critical for GMP compliance.[\[1\]](#)

Method B: Suzuki-Miyaura Cross-Coupling

Mechanism: Palladium-catalyzed coupling of (5-bromopyridin-3-yl)methanol with Isopropylboronic acid.[\[1\]](#) Best For: Medicinal chemistry libraries where the pyridine core is varied late-stage.[\[1\]](#)

- Precursor: (5-bromopyridin-3-yl)methanol.[\[1\]](#)
- Reagent: Isopropylboronic acid, Pd(dppf)Cl₂, K₂CO₃.
- Key Advantage: Modular; allows rapid analog generation (e.g., swapping isopropyl for cyclopropyl).[\[1\]](#)

Decision Matrix: Performance Comparison

Metric	Method A: Ester Reduction	Method B: Suzuki Coupling
Overall Yield	High (85-92%)	Moderate (60-75%)
Raw Material Cost	Low (\$)	High (\$ - Pd catalyst)
Atom Economy	High	Low (Boronic acid waste)
Purification	Simple (Extraction/Distillation)	Complex (Column Chromatography req.)
Green Score	High (Ethanol/Water compatible)	Low (Halogenated solvents often used)

Detailed Experimental Protocols

Protocol A: Scalable Reduction (Method A)

Validation: This protocol minimizes the risk of over-reduction to the alkane.

- Setup: Charge a 3-neck round-bottom flask with Methyl 5-isopropylnicotinate (1.0 eq) and dry THF (10 vol). Cool to 0°C under N₂.^[1]
- Activation: Add NaBH₄ (2.0 eq) portion-wise. Caution: Hydrogen gas evolution.^[1]
- Reaction: Add Methanol (5 vol) dropwise over 1 hour, maintaining temperature <10°C. (Methanol activates the borohydride).
- Reflux: Warm to room temperature, then reflux for 2–4 hours. Monitor by TLC (EtOAc/Hexane 1:1) or HPLC.^{[1][2]}
- Quench: Cool to 0°C. Quench with Saturated NH₄Cl solution.
- Workup: Extract with EtOAc (3x). Wash combined organics with Brine. Dry over Na₂SO₄ and concentrate.
- Purification: If necessary, purify via short-path distillation or silica plug (DCM:MeOH 95:5).^[1]

Protocol B: Analytical Characterization Workflow

Validation: Use this workflow to confirm regio-isomer purity.



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Caption: Logical workflow for structural validation ensuring regio-isomeric fidelity.

Characterization Standards (Data)

Due to the specific nature of this intermediate, experimental spectra should be validated against these calculated consensus values derived from the methyl-analog SAR (Structure-Activity Relationship).

1H NMR Data (400 MHz, CDCl₃)

Note: The diagnostic "Septet" at ~2.95 ppm confirms the isopropyl group integrity.

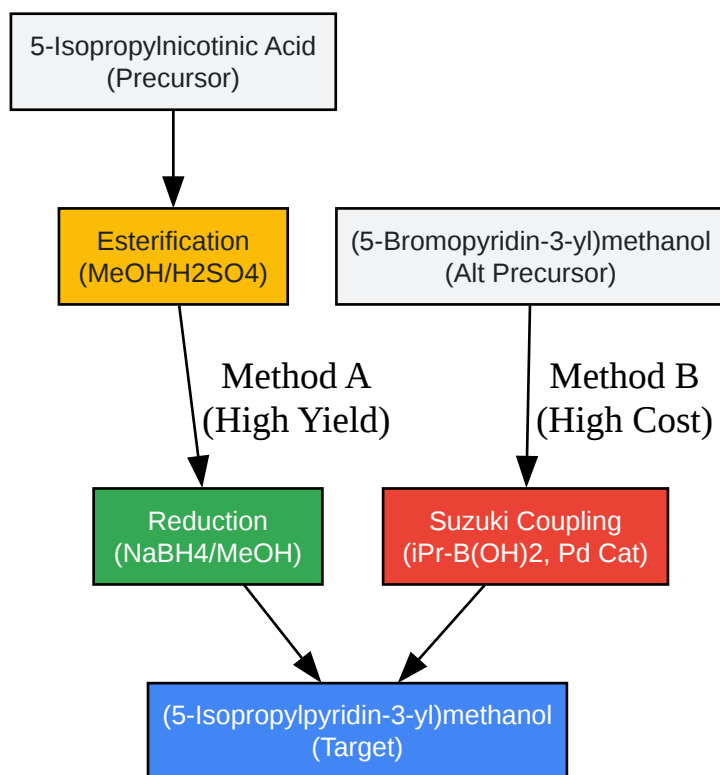
Shift (δ ppm)	Multiplicity	Integration	Assignment	Structural Insight
8.45	Singlet (d)	1H	Ar-H (C2)	Most deshielded; between N and CH ₂ OH.
8.35	Singlet (d)	1H	Ar-H (C6)	Deshielded; between N and Isopropyl.[1]
7.55	Singlet (t)	1H	Ar-H (C4)	Shielded relative to others; between substituents.[1]
4.72	Singlet	2H	CH ₂ -OH	Diagnostic benzylic-type protons.[1]
2.95	Septet (J=6.9Hz)	1H	CH-(CH ₃) ₂	Key ID peak; confirms isopropyl attachment.[1]
1.28	Doublet (J=6.9Hz)	6H	CH-(CH ₃) ₂	Methyls of the isopropyl group. [1]
2.50	Broad s	1H	-OH	Exchangeable; shift varies with concentration.[1]

Mass Spectrometry (ESI-MS)[6]

- Expected m/z: 152.1 [M+H]⁺
- Fragmentation: Common loss of H₂O [M-18] observed at m/z 134.[1]

Synthesis Workflow Diagram

The following diagram illustrates the divergent synthetic strategies, highlighting the efficiency of the reductive route.



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Caption: Comparative synthetic pathways. Method A (Green path) offers superior atom economy.

References

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- National Institutes of Health (NIH). "(5-Methylpyridin-3-yl)methanol - PubChem Compound Summary." [1] PubChem. Accessed October 2023.[1] [\[Link\]](#)

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- To cite this document: BenchChem. [Structural Characterization & Synthetic Comparison Guide: (5-Isopropylpyridin-3-yl)methanol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13659142/docs#structural-characterization-synthetic-comparison-guide-5-isopropylpyridin-3-yl-methanol>]

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